

# Application Notes and Protocols: Radium-224 as a Tracer in Oceanography

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## Compound of Interest

Compound Name: Radium-224

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## Introduction

**Radium-224** ( $^{224}\text{Ra}$ ), a naturally occurring radionuclide with a short half-life of 3.63 days, has emerged as a powerful tracer in oceanographic studies.[1] Its unique properties make it particularly well-suited for investigating dynamic processes occurring on short timescales in coastal and continental shelf environments. This document provides detailed application notes and experimental protocols for the utilization of  $^{224}\text{Ra}$  as a tracer in oceanographic research.

Radium is produced in sediments from the decay of thorium and subsequently diffuses into the water column.[2] Due to its particle-reactive nature, thorium is largely retained in sediments, while the more soluble radium is released into the overlying water. This process leads to elevated concentrations of radium isotopes in coastal waters, submarine groundwater, and porewater, making them excellent tracers of water mass movement and mixing.[2][3]

## Key Applications

The short half-life of  $^{224}\text{Ra}$  makes it an ideal chronometer for processes that occur over days to weeks.[2] Key applications include:

- **Tracing and Quantifying Submarine Groundwater Discharge (SGD):** SGD is a significant pathway for the transport of nutrients, carbon, and other dissolved constituents from land to

the coastal ocean.[3][4] Groundwater is typically enriched in radium isotopes, making  $^{224}\text{Ra}$  a valuable tool for identifying and quantifying SGD fluxes.[3][5]

- **Determining Coastal Ocean Mixing Rates and Water Residence Times:** The decay of  $^{224}\text{Ra}$  as it moves away from its source (e.g., the coastline) can be used to calculate the rate of horizontal and vertical mixing in coastal waters.[6] This information is crucial for understanding the transport and fate of pollutants, nutrients, and larvae.
- **Estimating Nutrient and Trace Element Fluxes:** By combining  $^{224}\text{Ra}$ -derived water fluxes with measured concentrations of nutrients (e.g., nitrogen, phosphorus, silica) and trace elements, researchers can estimate the delivery of these substances to the coastal ocean via SGD and other processes.[4][7][8] This is critical for understanding coastal productivity and the development of harmful algal blooms.
- **Tracking Oil Spills:** Recent research has shown the potential of using the release of  $^{224}\text{Ra}$  from crude oil to track the exposure time of oil in the marine environment, offering a novel method for monitoring deep-sea hydrocarbon plumes.[9]

## Data Presentation: Quantitative Radium-224 Activities

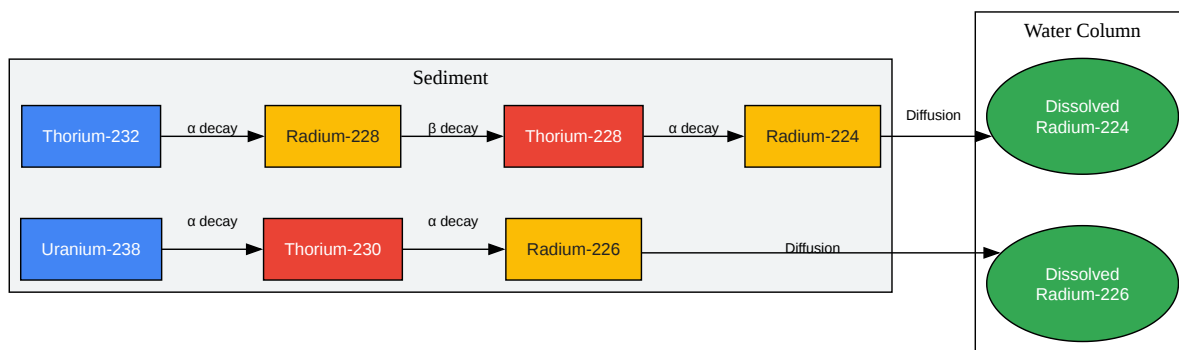
The activity of  $^{224}\text{Ra}$  in oceanic environments can vary significantly depending on the proximity to sources such as coastlines and submarine groundwater discharge. The following table summarizes typical  $^{224}\text{Ra}$  activities observed in different marine settings.

Oceanographic Setting	Typical $^{224}\text{Ra}$ Activity (dpm/100L)	Reference(s)
Coastal Groundwater	Can exceed 100	[5]
Nearshore Coastal Waters	10 - 100+	[10][11]
Continental Shelf Waters	1 - 20	[12]
Open Ocean Surface Waters	< 1	[2]
Unconfined Aquifer Systems	0.5 - 16.8 (pCi/L)	[2]

Note: dpm = disintegrations per minute. 1 pCi/L = 2.22 dpm/L = 222 dpm/100L.

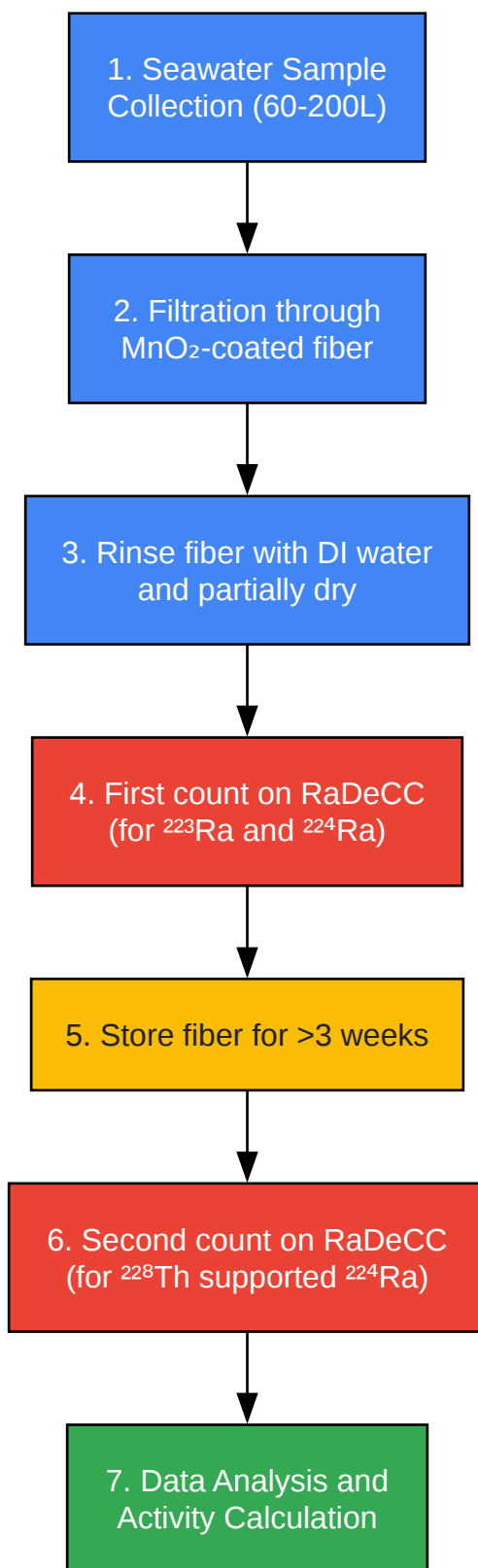
## Signaling Pathways and Experimental Workflows

The application of **Radium-224** as an oceanographic tracer involves a series of steps from its production in sediments to its measurement in the laboratory. The following diagrams illustrate these key processes.



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Caption: Production of **Radium-224** and Radium-226 from Thorium decay in sediments and subsequent diffusion into the water column.



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Caption: General experimental workflow for the measurement of **Radium-224** in seawater samples using a Radium Delayed Coincidence Counter (RaDeCC).

## Experimental Protocols

### Protocol 1: Sample Collection and Pre-concentration of Radium-224

This protocol outlines the steps for collecting seawater samples and concentrating radium isotopes onto manganese dioxide ( $\text{MnO}_2$ )-coated acrylic fibers.

Materials:

- Submersible pump or Niskin bottles
- Large volume containers (e.g., 60-200 L barrels or carboys)
- Cartridge columns
- $\text{MnO}_2$ -coated acrylic fiber (Mn-fiber)
- Flow meter
- Deionized (DI) water

Procedure:

- **Sample Collection:** Collect large volume water samples (typically 60-200 L) from the desired depth using a submersible pump or a rosette of Niskin bottles.[\[13\]](#)[\[14\]](#) The exact volume should be recorded.
- **Fiber Preparation:** Pack a cartridge column with a known amount of Mn-fiber (typically ~25g).[\[15\]](#)
- **Radium Extraction:** Pass the collected seawater through the Mn-fiber-packed column at a controlled flow rate of less than 1 L/min to ensure quantitative extraction of radium.[\[9\]](#)[\[15\]](#) Monitor the total volume of water passed through the column using a flow meter.

- **Fiber Rinsing:** After the entire sample has been processed, rinse the Mn-fiber thoroughly with deionized water to remove sea salts.[\[15\]](#)
- **Fiber Drying:** Partially dry the Mn-fiber by squeezing out excess water. The fiber should be damp but not dripping wet.
- **Sample Storage:** Store the Mn-fiber sample in a labeled, sealed plastic bag or container until analysis.

## Protocol 2: Measurement of Radium-224 using a Radium Delayed Coincidence Counter (RaDeCC)

The RaDeCC system measures the short-lived radon daughters of  $^{223}\text{Ra}$  and  $^{224}\text{Ra}$  to determine their activities.

Materials:

- Radium Delayed Coincidence Counter (RaDeCC) system
- Sample cartridges for RaDeCC
- Helium gas supply

Procedure:

- **First Count:**
  - Place the damp Mn-fiber sample into a RaDeCC sample cartridge.
  - Connect the cartridge to the RaDeCC system and circulate helium through the closed loop.
  - Count the sample for a sufficient duration (typically several hours) to obtain good counting statistics for  $^{223}\text{Ra}$  and  $^{224}\text{Ra}$ . This initial count measures the total activity of these isotopes.[\[9\]](#)[\[15\]](#)
- **Sample Storage for Daughter Ingrowth:**

- After the first count, remove the sample cartridge and store the Mn-fiber in a sealed container for at least 3 weeks.[8][15] This allows for the decay of the initial "excess"  $^{224}\text{Ra}$  ( $^{224}\text{Ra}_{\text{ex}}$ ) and for the ingrowth of  $^{224}\text{Ra}$  from its parent,  $^{228}\text{Th}$ , which was also collected on the fiber.
- Second Count:
  - After the storage period, recount the Mn-fiber sample on the RaDeCC system. This second count measures the activity of  $^{224}\text{Ra}$  that is supported by the decay of  $^{228}\text{Th}$ . [15]
- Data Analysis:
  - The activity of "excess"  $^{224}\text{Ra}$  (the component derived directly from the water and not from the decay of  $^{228}\text{Th}$  on the fiber) is calculated by subtracting the  $^{224}\text{Ra}$  activity from the second count (supported) from the  $^{224}\text{Ra}$  activity from the first count (total).
  - The raw counts are corrected for background, counting efficiency, decay during the counting period, and the volume of water sampled to determine the final activity of  $^{224}\text{Ra}$  in the original seawater sample. Detailed guidelines for RaDeCC data quantification can be found in Diego-Feliu et al. (2020).[8]

## Protocol 3: Calculation of Submarine Groundwater Discharge (SGD) using a Radium-224 Mass Balance

A simplified mass balance model can be used to estimate the flux of SGD into a coastal system.

Conceptual Model:

The inventory of excess  $^{224}\text{Ra}$  ( $^{224}\text{Ra}_{\text{ex}}$ ) in a defined coastal box is assumed to be at a steady state, where the inputs from SGD and other sources are balanced by losses due to radioactive decay and mixing with offshore waters.

Equation:

$$\text{Flux\_SGD} = (I_{^{224}\text{Ra}} * \lambda_{^{224}\text{Ra}} + F_{\text{mixing}}) / C_{\text{gw}}$$

Where:

- Flux\_SGD: The flux of submarine groundwater discharge ( $\text{m}^3/\text{day}$ ).
- $I_{^{224}\text{Ra}}$ : The total inventory of excess  $^{224}\text{Ra}$  in the coastal water body (dpm). This is calculated by integrating the measured  $^{224}\text{Ra}_{\text{ex}}$  activities over the volume of the study area.
- $\lambda_{^{224}\text{Ra}}$ : The decay constant for  $^{224}\text{Ra}$  ( $0.189 \text{ day}^{-1}$ ).
- $F_{\text{mixing}}$ : The flux of  $^{224}\text{Ra}$  lost from the system due to mixing with offshore waters (dpm/day). This term is often estimated using the horizontal mixing rate and the  $^{224}\text{Ra}$  gradient at the offshore boundary.
- $C_{\text{gw}}$ : The average activity of  $^{224}\text{Ra}$  in the local groundwater (dpm/ $\text{m}^3$ ). This "endmember" value is determined by sampling and analyzing local groundwater sources.

Procedure:

- Define the Study Area: Delineate the coastal region of interest (the "box").
- Measure  $^{224}\text{Ra}$  in the Study Area: Conduct a sampling campaign to measure the distribution of  $^{224}\text{Ra}_{\text{ex}}$  throughout the defined box.
- Calculate the  $^{224}\text{Ra}$  Inventory ( $I_{^{224}\text{Ra}}$ ): Integrate the  $^{224}\text{Ra}_{\text{ex}}$  activities over the volume of the box.
- Estimate the Mixing Flux ( $F_{\text{mixing}}$ ): This is often the most challenging term to constrain. It can be estimated using various oceanographic models or by measuring the gradient of  $^{224}\text{Ra}$  at the offshore boundary of the box and applying a horizontal eddy diffusivity coefficient.
- Determine the Groundwater Endmember ( $C_{\text{gw}}$ ): Collect and analyze samples from local wells, piezometers, or seepage meters to determine the average  $^{224}\text{Ra}$  activity in the discharging groundwater.
- Calculate SGD Flux: Use the mass balance equation to solve for Flux\_SGD.

## Conclusion



**Radium-224** is a versatile and powerful tracer for investigating a range of important oceanographic processes on short timescales. Its application has significantly advanced our understanding of coastal water dynamics, submarine groundwater discharge, and associated biogeochemical fluxes. The protocols provided here offer a framework for researchers to effectively utilize this valuable tool in their studies of the coastal marine environment. Adherence to careful sampling and analytical procedures is crucial for obtaining high-quality data and robust scientific conclusions.

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## References

1. Short-Lived Radium-Isotope (Radium-223 and -224) Specific Activity for Samples Collected Between November 2022 and March 2024 Along the West Florida Shelf (Indian Rocks Beach, Nature Coast, and Venice Headland) [cmgds.marine.usgs.gov]
2. Occurrence of radium-224, radium-226, and radium-228 in water of the unconfined Kirkwood-Cohansey aquifer system, southern New Jersey [pubs.usgs.gov]
3. catalog.data.gov [catalog.data.gov]
4. researchgate.net [researchgate.net]
5. researchgate.net [researchgate.net]
6. researchgate.net [researchgate.net]
7. horizon.documentation.ird.fr [horizon.documentation.ird.fr]
8. digitalcommons.odu.edu [digitalcommons.odu.edu]
9. researchgate.net [researchgate.net]
10. researchgate.net [researchgate.net]
11. researchgate.net [researchgate.net]
12. catalog.data.gov [catalog.data.gov]
13. researchgate.net [researchgate.net]
14. researchgate.net [researchgate.net]

- 15. Research Portal [researchportal.scu.edu.au]
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